

ZEN-2759: Known Chemical & Handling Information

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: ZEN-2759

CAS No.: 1616400-50-0

Cat. No.: S547739

[Get Quote](#)

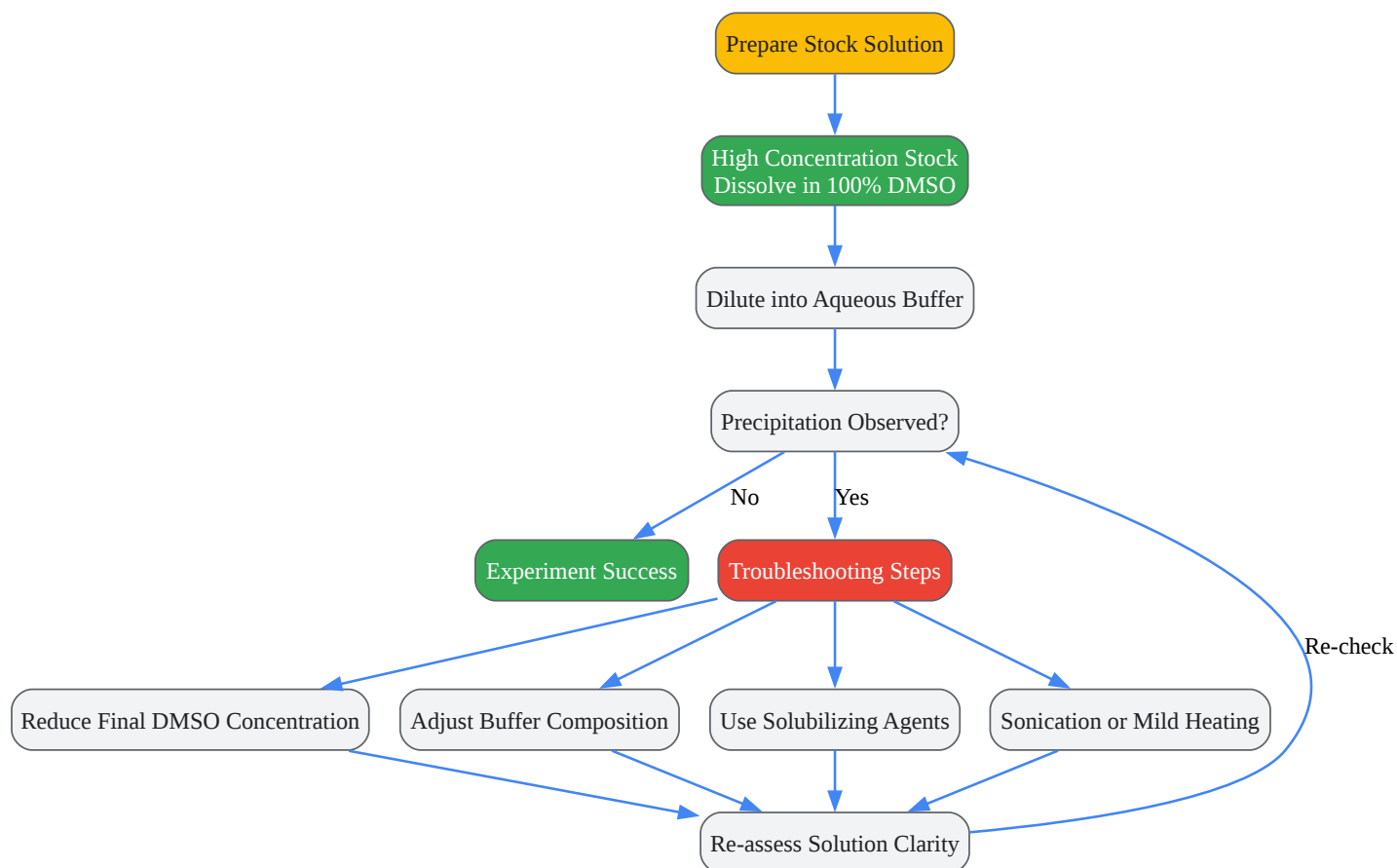
The table below summarizes the available key information for **ZEN-2759** from the search results.

Property	Specification
Chemical Name	ZEN-2759 [1]
CAS Number	1616400-50-0 [1]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₂ [1]
Molecular Weight	280.32 g/mol [1]
Storage	0°C short term; -20°C long term [1]
Reported Solubility	DMSO [1]
Purity	≥98% (by HPLC) [1]

Troubleshooting Guide for Solubility Issues

Since **ZEN-2759** is noted to be soluble in DMSO, the standard protocol is to first create a concentrated stock solution in DMSO before diluting it into aqueous buffers. The following workflow outlines a systematic

approach to troubleshooting and resolving precipitation issues.



[Click to download full resolution via product page](#)

Here are detailed methodologies for the troubleshooting steps outlined above:

- Prepare a Concentrated DMSO Stock: Begin by dissolving **ZEN-2759** in 100% DMSO to create a high-concentration stock solution (e.g., 10-50 mM). This ensures the compound is fully solubilized

before encountering an aqueous environment [1].

- **Optimize Buffer Composition:** The pH and ionic strength of your buffer can significantly impact solubility.
 - **pH Adjustment:** If the compound has ionizable groups, adjusting the buffer pH can help. Prepare the same buffer at different pH values to find the optimal condition. **Caution:** The final pH must be compatible with your biological assay [2].
 - **Buffer Type:** Phosphate or citrate buffers at low concentrations (e.g., 10-20 mM) can be less likely to cause "salting out" than higher ionic strength buffers [2].
- **Use Solubilizing Agents:** If dilution still causes precipitation, consider adding small amounts of solubilizing agents to your aqueous buffer.
 - **Detergents:** Use non-ionic detergents like Tween-20 or Triton X-100 at low concentrations (e.g., 0.01%-0.1%).
 - **Cyclodextrins:** HP- β -Cyclodextrin (e.g., 1-5 mM) can form inclusion complexes and enhance solubility.
 - **Carrier Proteins:** Adding bovine serum albumin (BSA, 0.1-1.0%) can help bind and solubilize small molecules in solution.
- **Employ Physical Methods:** **Gentle sonication in a water bath for a short period (5-10 minutes) or mild heating (e.g., 37°C) can help dissolve precipitates. Important:** Confirm the compound's stability at elevated temperatures before proceeding.

Frequently Asked Questions (FAQs)

- **Q1: What is the maximum concentration of ZEN-2759 I can achieve in an aqueous buffer?**
 - There is no specific published data. The achievable concentration depends on your buffer's composition, pH, and the final concentration of DMSO or other solubilizing agents. You must determine this empirically through the troubleshooting steps above.
- **Q2: The final DMSO concentration in my assay is too high. How can I reduce it?**
 - The most effective way is to increase the concentration of your stock solution. If you prepare a 50 mM stock instead of a 10 mM stock, you will use 5 times less volume to achieve the same final compound concentration, thereby reducing the DMSO percentage.

- **Q3: My solution looks clear after preparation but becomes cloudy over time. What should I do?**
 - This indicates compound precipitation after dilution. Ensure your diluted working solution is used immediately after preparation. If the problem persists, consider increasing the percentage of DMSO or solubilizing agents slightly, or gently agitate the solution before use.

Key Experimental Considerations

- **Always Verify Solubility:** A clear solution is not always a guarantee of molecular dispersion. If biological activity seems lower than expected, precipitation is a likely cause.
- **Monitor Stability:** Once dissolved, check the stability of **ZEN-2759** in your chosen solvent system over time, as compounds can degrade or precipitate upon storage.
- **Include Controls:** In your biological assays, always include a vehicle control (e.g., the same concentration of DMSO without the compound) to account for any effects of the solvent itself.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - ZEN Supplier | CAS 1616400-50-0 | AOBIOUS 2759 [aobious.com]
2. Solutions | Understanding Buffer in Liquid Chromatography Buffers [masontechnology.ie]

To cite this document: Smolecule. [ZEN-2759: Known Chemical & Handling Information]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547739#zen-2759-solubility-issues-in-aqueous-buffer>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com